

# Application Notes: Probing 5S rRNA Structure and Interactions using SHAPE-MaP

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## Compound of Interest

Compound Name: 5S rRNA modifier

CAS No.: 1415238-77-5

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## Harnessing SHAPE-MaP to Elucidate 5S Ribosomal RNA Structure and Function

For researchers, scientists, and drug development professionals, understanding the intricate three-dimensional structure of RNA is paramount for deciphering its function and for designing targeted therapeutics. Selective 2'-Hydroxyl Acylation analyzed by Primer Extension and Mutational Profiling (SHAPE-MaP) has emerged as a powerful high-throughput technique to probe RNA secondary structure at single-nucleotide resolution within a variety of contexts, including in vitro and in living cells.[1][2] This document provides detailed application notes and protocols for utilizing SHAPE-MaP to analyze the structure of 5S ribosomal RNA (rRNA), a critical component of the large ribosomal subunit.[3]

The 5S rRNA, a small RNA molecule of approximately 120 nucleotides, plays a crucial role in protein synthesis by mediating interactions between different functional centers of the ribosome.[3][4] Its conserved structure and essential function make it an attractive target for therapeutic intervention. SHAPE-MaP allows for the precise mapping of flexible and structurally constrained regions of 5S rRNA, providing insights into its folding, conformational changes upon binding to proteins or small molecules, and its role in ribosomal assembly and function.[5][6][7]

### Key Applications in Research and Drug Development:

- High-Resolution Structure Determination: Obtain nucleotide-resolution secondary structure models of 5S rRNA in its native or reconstituted state.[8]
- Drug Binding Site Identification: Identify the binding sites of small molecules on 5S rRNA by comparing SHAPE reactivity profiles in the presence and absence of the compound ( $\Delta$ SHAPE-MaP).[1][9]
- Analysis of RNA-Protein Interactions: Map the footprints of ribosomal proteins on 5S rRNA, revealing key interaction sites.
- Understanding Conformational Dynamics: Investigate conformational changes in 5S rRNA structure induced by ligand binding, environmental changes, or mutations.[9]
- Screening for RNA-Targeting Therapeutics: Develop high-throughput screens to identify small molecules that bind to and modulate the structure and function of 5S rRNA.

## Experimental Workflow Overview

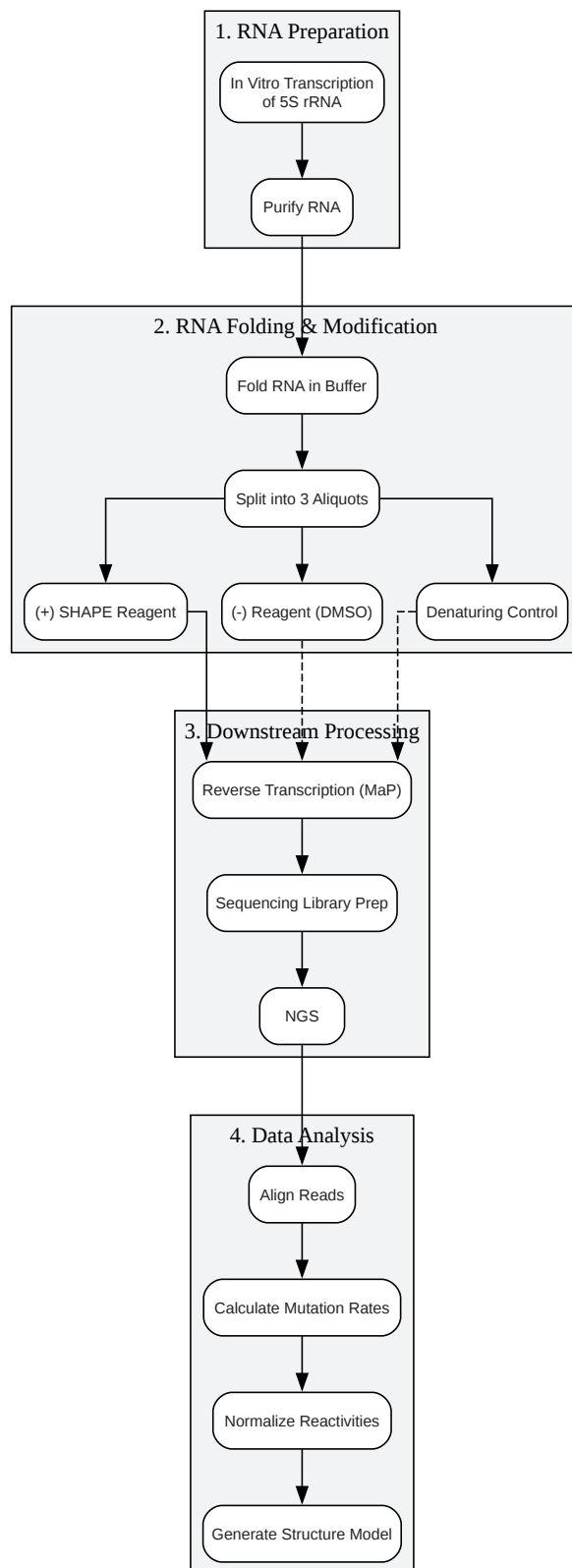
The SHAPE-MaP experiment involves a series of steps to probe the RNA structure and subsequently identify the modified nucleotides through next-generation sequencing.

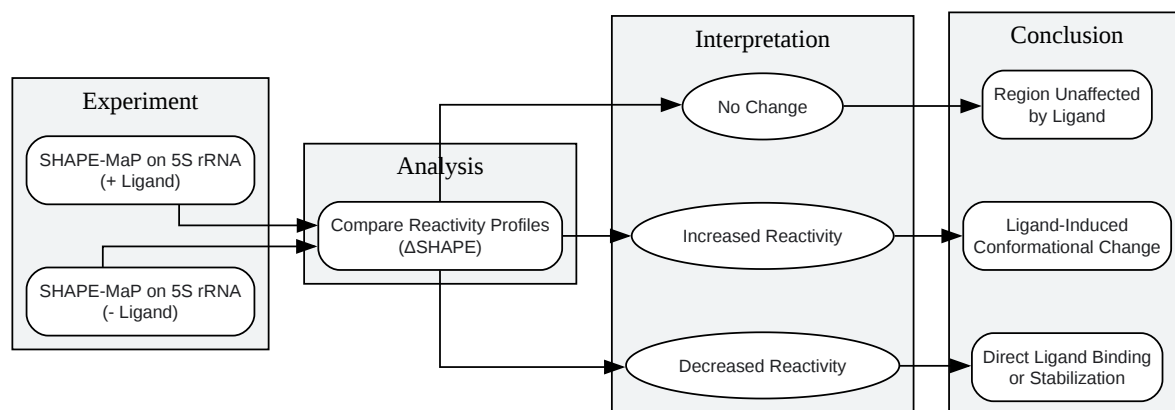


### FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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